

silver citrate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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An In-depth Technical Guide to **Silver Citrate**: Chemical Properties and Structure

Introduction

Silver citrate, the trisilver salt of citric acid, is an inorganic compound recognized for its potent antimicrobial properties. It is a white, crystalline powder that is notably sensitive to light.[1][2] With the chemical formula $\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$, it serves as a source of silver ions (Ag^+), which are the active species responsible for its biocidal effects.[3] This has led to its application as an anti-infective agent, a preservative in cosmetic formulations, and an antimicrobial component in medical devices.[4][5][6] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key experimental protocols related to **silver citrate** for professionals in research and drug development.

Chemical Structure and Identification

Silver citrate is an achiral molecule formed by the ionic interaction between three silver(I) cations and one citrate anion.[7] The citrate anion, derived from citric acid, provides multiple carboxylate and hydroxyl groups that coordinate with the silver ions. In the solid state, **silver citrate** forms a three-dimensional coordination polymer network characterized by irregular $[\text{AgO}_4]$ polyhedra.[5] A notable feature of the citrate moiety is an intramolecular hydrogen bond between the hydroxyl group and a terminal carboxylate group.[5]

Table 1: Chemical Identifiers and Structural Information

Identifier	Value	Reference
IUPAC Name	trisilver;2-hydroxypropane-1,2,3-tricarboxylate	[6][8]
Synonyms	Trisilver citrate, Silver(I) citrate, Citric acid trisilver salt	[1][4][6]
CAS Number	126-45-4	[1][2][4]
Molecular Formula	C ₆ H ₅ Ag ₃ O ₇	[2][4][8]
Molecular Weight	512.70 g/mol	[2][4][6][7]
SMILES	C(C(=O)[O-])C(CC(=O)[O-]) (C(=O)[O-])O.[Ag+].[Ag+].[Ag+]	[7]

| InChIKey | QUTYHQJYVDNJJA-UHFFFAOYSA-K [[7]] |

Physicochemical Properties

The physical and chemical properties of **silver citrate** are critical for its handling, formulation, and application. It is a dense, white powder that darkens upon exposure to light due to the photoreduction of silver ions.[2] Its solubility is a key factor in its use as an antimicrobial, as its activity depends on the release of silver ions into an aqueous environment.

Table 2: Summary of Physicochemical Properties

Property	Value	Reference
Appearance	White, heavy, crystalline powder; darkens in light	[1][2][6]
Melting Point	Decomposes at 170 °C	[9]
Boiling Point	309.6 °C at 760 mmHg (Likely data for citric acid)	[1]
Solubility in Water	Sparingly soluble; 1 part in 3500 parts water (approx. 0.29 g/L)	[1][2][3]
Solubility in Other Solvents	More soluble in boiling water; very soluble in dilute nitric acid and ammonia. Soluble in citric acid solutions via complex formation.	[1][2][3]
Stability	Stable under recommended storage conditions; light-sensitive. Decomposes upon heating.	[2][5][9]

| Percent Composition | C: 14.06%, H: 0.98%, Ag: 63.12%, O: 21.84% |[2] |

Spectroscopic Data

Spectroscopic analysis is essential for the characterization and quality control of **silver citrate**.

Table 3: Key Spectroscopic Data for **Silver Citrate**

Technique	Observation	Reference
FTIR (cm ⁻¹)	~3429 (broad, O-H stretch); ~2943 & ~2864 (C-H ₂ stretch); ~1650 (C=O stretch)	[10]
UV-Vis (nm)	A peak at ~284 nm may be associated with (Ag ⁺) ₃ /citrate complexes.	[11]
¹⁰⁹ Ag NMR	The compound has been characterized by ¹⁰⁹ Ag NMR spectroscopy.	[12]
XRD	Crystalline silver citrate exhibits characteristic diffraction patterns that can be used for phase identification.	[3]

| DSC | Shows a characteristic exothermic peak corresponding to its decomposition into elemental silver. |[3] |

Experimental Protocols

Detailed methodologies are crucial for the synthesis and evaluation of **silver citrate** in a research setting.

Synthesis of Silver Citrate

This protocol describes a common precipitation method for synthesizing **silver citrate** from silver nitrate and sodium citrate.[3][13]

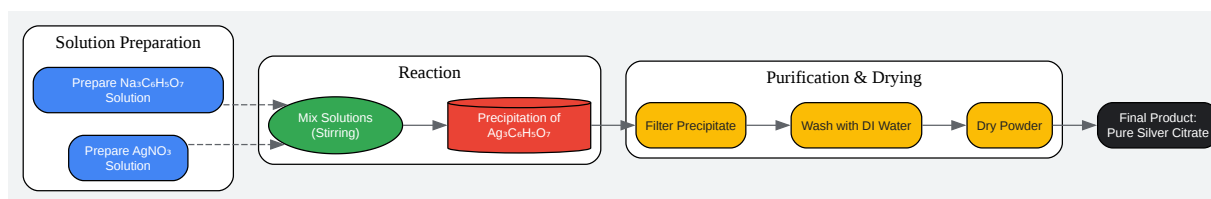
Materials:

- Silver nitrate (AgNO₃)
- Trisodium citrate (Na₃C₆H₅O₇)

- Reverse osmosis (RO) or deionized water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Methodology:

- Prepare aqueous solutions of silver nitrate and trisodium citrate using stoichiometric amounts in RO water.
- Slowly add the silver nitrate solution to the vigorously stirring sodium citrate solution at room temperature.
- A white precipitate of **silver citrate** ($\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$) will form immediately according to the reaction: $3\text{AgNO}_3 + \text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \rightarrow \text{Ag}_3\text{C}_6\text{H}_5\text{O}_7(\text{s}) + 3\text{NaNO}_3$ [3]
- Continue stirring for a designated period (e.g., 30 minutes) to ensure complete reaction.
- Separate the white precipitate from the solution by filtration.
- Wash the collected precipitate thoroughly with RO water to remove any unreacted reagents and sodium nitrate byproduct.
- Dry the purified **silver citrate** powder in an oven at a controlled temperature (e.g., 60-80 °C) until a constant weight is achieved. Store the final product protected from light.



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Caption: Workflow for the synthesis of **silver citrate** via precipitation.

Antimicrobial Activity Screening (Bacteriostatic Disk Diffusion Test)

This protocol provides a basic method to screen the antimicrobial activity of **silver citrate** solutions against a target microorganism, such as *Pseudomonas aeruginosa*.^{[3][14]}

Materials:

- Synthesized **silver citrate**
- Citric acid (for dissolving **silver citrate**)
- Sterile RO water
- Target microorganism culture (e.g., *Pseudomonas aeruginosa*)
- Nutrient agar plates
- Sterile antibiotic assay disks (e.g., 13 mm Whatman)
- Micropipette
- Incubator

Methodology:

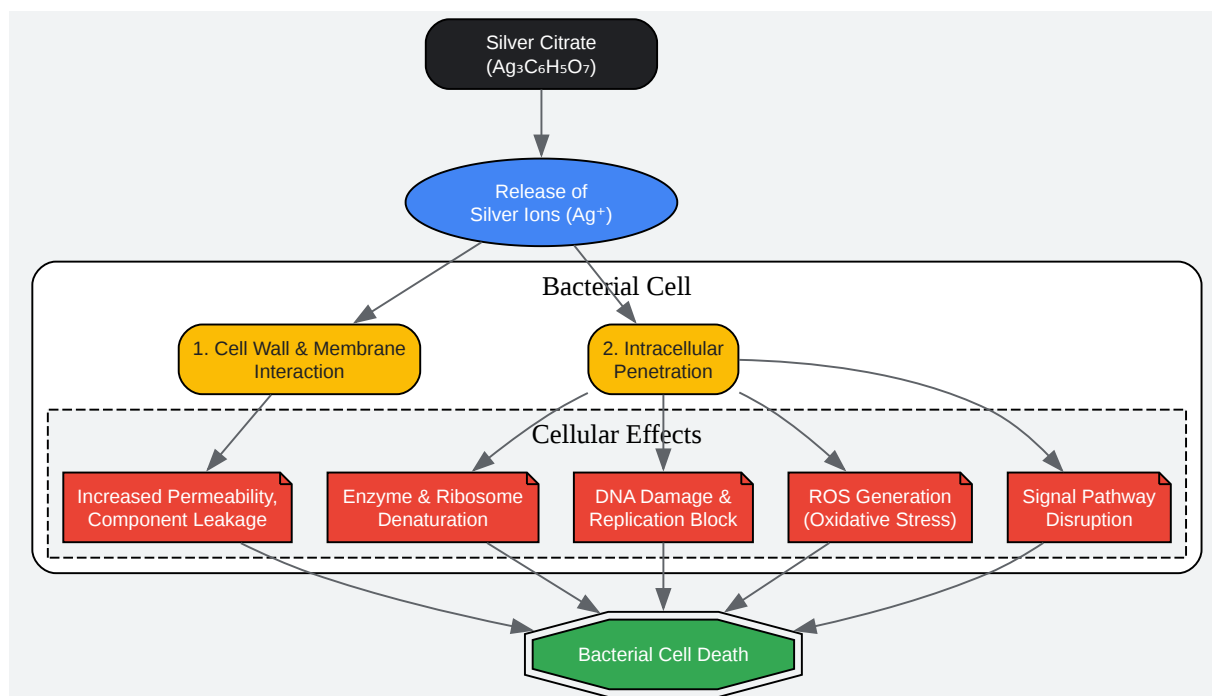
- Prepare a stock solution of **silver citrate** complex by dissolving a known mass of **silver citrate** in an aqueous citric acid solution.
- Dilute the stock solution with sterile water to achieve the desired final concentration of silver ions (e.g., 100 ppm).
- Prepare a bacterial lawn by evenly spreading a standardized inoculum of the target microorganism onto the surface of a nutrient agar plate.
- Using a sterile micropipette, apply a precise volume (e.g., 100 μ L) of the diluted **silver citrate** solution onto a sterile assay disk, ensuring complete wetting.

- Carefully place the wetted disk onto the center of the inoculated agar plate.
- As a negative control, use a disk wetted with the sterile citric acid vehicle solution without **silver citrate**. A positive control with a known antibiotic can also be included.
- Incubate the plates under appropriate conditions for the microorganism (e.g., 37 °C for 18-24 hours).
- Measure the diameter of the zone of inhibition (the clear area around the disk where bacterial growth is prevented) in millimeters. A larger zone indicates greater antimicrobial activity.

Antimicrobial Mechanism of Action

The primary antimicrobial activity of **silver citrate** stems from the release of Ag^+ ions. The mechanism is multifaceted and involves several simultaneous attacks on microbial cells.[\[15\]](#)
[\[16\]](#)

- **Cell Envelope Disruption:** Ag^+ ions have a high affinity for sulfur-containing proteins in the bacterial cell wall and membrane.[\[17\]](#) Binding to these proteins disrupts cell wall integrity and increases membrane permeability, leading to leakage of essential cellular components.
- **Intracellular Damage:** Ions that penetrate the cell can denature critical enzymes and ribosomes by binding to functional groups (e.g., sulfhydryl, amino, phosphate), thereby inhibiting protein synthesis and ATP production.[\[17\]](#)
- **DNA Interaction:** Silver ions can interact with the DNA of the microorganism, causing it to condense and lose its ability to replicate, which halts cell division.[\[18\]](#)
- **Reactive Oxygen Species (ROS) Generation:** Ag^+ ions can catalyze the production of ROS, such as hydroxyl radicals. This induces a state of severe oxidative stress, leading to widespread damage to lipids, proteins, and nucleic acids.[\[15\]](#)[\[16\]](#)
- **Signal Transduction Interference:** Silver can interfere with cellular signaling by dephosphorylating key protein substrates in signal transduction pathways.[\[15\]](#)[\[16\]](#) This disruption can halt essential processes and may trigger programmed cell death.



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Caption: Multifaceted antimicrobial mechanism of action for silver ions.

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- To cite this document: BenchChem. [silver citrate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086174#silver-citrate-chemical-properties-and-structure]

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